

Tert-Butyl Mercaptan: A Comprehensive Technical Overview of its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl mercaptan*

Cat. No.: B031775

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-butyl mercaptan, systematically named 2-methyl-2-propanethiol, is an organosulfur compound with the chemical formula $(\text{CH}_3)_3\text{CSH}$.^{[1][2]} It is a colorless, mobile liquid recognized for its potent and distinct skunk-like odor.^{[2][3]} This characteristic has led to its primary application as an odorant for natural gas, enabling the detection of leaks.^{[1][4]} Beyond this well-known use, **tert-butyl mercaptan** also serves as a key intermediate in the synthesis of various agrochemicals.^[4] This technical guide provides an in-depth examination of two of its fundamental physicochemical properties: molecular weight and density. The accurate determination of these properties is crucial for its application in chemical synthesis, quality control, and safety management.

Physicochemical Data

The molecular weight and density of **tert-butyl mercaptan** are critical parameters for a variety of applications, from reaction stoichiometry calculations to the design of storage and handling procedures. The data presented below has been compiled from various sources to provide a comprehensive reference.

Property	Value	Reference Temperature (°C)
Molecular Weight	90.19 g/mol	Not Applicable
90.18870000 g/mol	Not Applicable	
90.2 g/mol	Not Applicable	
Density	0.8 g/mL	25
0.79426 g/cm ³	25	
0.79700 to 0.80300 g/cm ³	25	
0.799 g/cm ³	Not specified	
0.8 (relative to water)	Not specified	

Note: 1 mL is equivalent to 1 cm³.

Experimental Protocols

The determination of molecular weight and density is fundamental in chemical analysis. The following sections detail the established experimental methodologies for these properties.

Determination of Molecular Weight

The molecular weight of a compound can be determined through several experimental techniques. For a volatile substance like **tert-butyl mercaptan**, methods involving the gas phase are suitable.

1. Mass Spectrometry:

This is a modern and highly precise method for determining molecular weight.[\[5\]](#)

- Principle: The technique involves ionizing the sample and then separating the resulting ions based on their mass-to-charge ratio (m/z). The peak corresponding to the molecular ion provides the molecular weight of the compound.[\[5\]](#)
- Methodology:

- A small sample of **tert-butyl mercaptan** is introduced into the mass spectrometer.
- The molecules are bombarded with electrons, causing them to ionize and fragment.
- The resulting positively charged ions are accelerated into a magnetic or electric field.
- The field deflects the ions according to their m/z ratio.
- A detector measures the abundance of ions at each m/z value, generating a mass spectrum. The peak with the highest m/z value that corresponds to the intact molecule (molecular ion) gives the molecular weight.

2. Gas Law Methods (e.g., Dumas Method):

For volatile liquids, the ideal gas law can be used to determine the molecular weight.^[5]

- Principle: This method relates the pressure, volume, temperature, and number of moles of a gas through the ideal gas equation ($PV = nRT$). By measuring these properties for a vaporized sample of a known mass, the number of moles, and subsequently the molecular weight, can be calculated.^[5]
- Methodology:
 - A flask of known volume is sealed with a stopper containing a small opening and weighed.
 - A small amount of **tert-butyl mercaptan** is placed in the flask.
 - The flask is heated in a water bath, causing the liquid to vaporize and drive out the air.
 - Once the liquid has completely vaporized and the vapor fills the flask at the temperature of the bath, the flask is cooled.
 - The vapor condenses, and the flask is weighed again. The difference in mass gives the mass of the vapor.
 - The atmospheric pressure, the volume of the flask, and the temperature of the water bath are recorded.

- The number of moles (n) is calculated using the ideal gas law, and the molecular weight is then determined by dividing the mass of the vapor by the calculated number of moles.[5]

Determination of Density

The density of a liquid is a measure of its mass per unit volume. It is a straightforward yet critical property to determine.

1. Using a Graduated Cylinder and Balance:

This is a basic and common method for determining the density of a liquid.[6][7]

- Principle: The density is calculated by dividing the measured mass of a liquid by its measured volume.
- Methodology:
 - An empty, dry graduated cylinder is placed on an electronic balance, and its mass is recorded.[7]
 - A specific volume of **tert-butyl mercaptan** is carefully poured into the graduated cylinder. The volume is read from the bottom of the meniscus.[6]
 - The graduated cylinder containing the liquid is then weighed on the same electronic balance.
 - The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the combined mass.[7]
 - The density is calculated by dividing the mass of the liquid by the volume measured. For improved accuracy, the procedure should be repeated multiple times, and the average density calculated.[6][7]

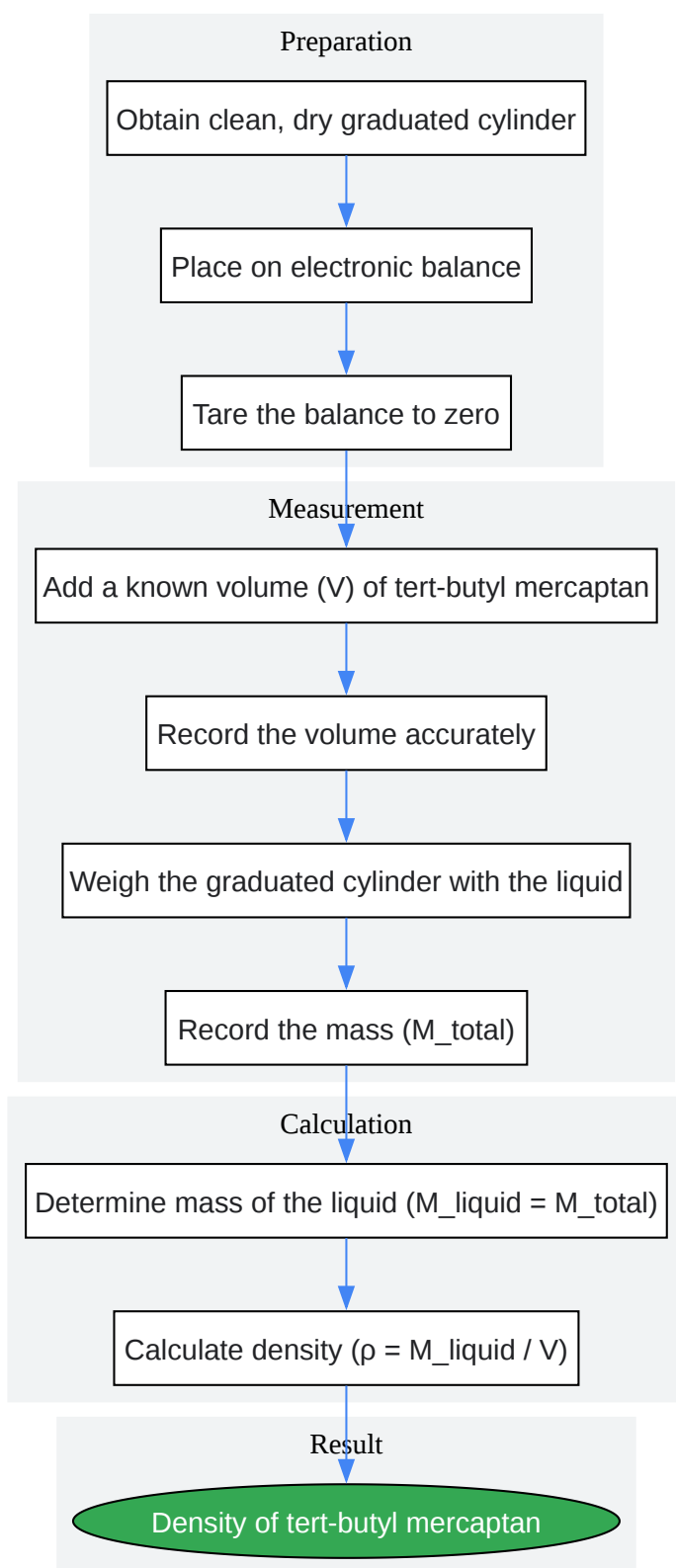
2. Using a Pycnometer (Density Bottle):

A pycnometer is a specialized flask used for precise density measurements.

- Principle: A pycnometer has a precisely known volume. By weighing the pycnometer empty, filled with a reference liquid (like water), and then filled with the sample liquid, the density of the sample can be determined with high accuracy.
- Methodology:
 - The clean, dry pycnometer is weighed.
 - It is then filled with distilled water of a known temperature and weighed again. The mass of the water is used to calculate the exact volume of the pycnometer at that temperature.
 - The pycnometer is emptied, dried, and then filled with **tert-butyl mercaptan**.
 - The filled pycnometer is weighed.
 - The mass of the **tert-butyl mercaptan** is determined by subtracting the mass of the empty pycnometer.
 - The density is calculated by dividing the mass of the **tert-butyl mercaptan** by the known volume of the pycnometer.

Experimental Workflow Diagram

The following diagram illustrates the logical steps involved in determining the density of a liquid such as **tert-butyl mercaptan** using the graduated cylinder and balance method.



[Click to download full resolution via product page](#)

Caption: Workflow for Liquid Density Determination.

Conclusion

This technical guide has provided a detailed overview of the molecular weight and density of **tert-butyl mercaptan**, supported by established experimental protocols for their determination. The accurate measurement of these fundamental properties is indispensable for the safe handling, effective utilization, and quality assurance of this important chemical compound in research, development, and industrial applications. The provided data and methodologies serve as a valuable resource for professionals working with **tert-butyl mercaptan**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tert-Butylthiol - Wikipedia [en.wikipedia.org]
- 2. tert-Butyl Mercaptan [drugfuture.com]
- 3. tert-Butyl mercaptan | (CH₃)₃CSH | CID 6387 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tert-butyl mercaptan, 75-66-1 [thegoodscentscompany.com]
- 5. howengineeringworks.com [howengineeringworks.com]
- 6. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 7. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Tert-Butyl Mercaptan: A Comprehensive Technical Overview of its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031775#molecular-weight-and-density-of-tert-butyl-mercaptan]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com